

Demethylregelin: An In-Depth Technical Overview

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Compound of Interest

Compound Name: *Demethylregelin*

Cat. No.: *B13393733*

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Abstract

Demethylregelin is a naturally occurring chemical compound with a defined chemical structure. This document provides its fundamental chemical identifiers, including the CAS number and IUPAC name. A comprehensive search of publicly available scientific literature, however, reveals a significant scarcity of in-depth technical data regarding its biological activity, mechanism of action, and specific experimental protocols. While information on structurally related compounds is more readily available, this guide focuses strictly on the known details of **Demethylregelin**.

Chemical Identification

A precise understanding of a compound begins with its unequivocal identification. The following table summarizes the key identifiers for **Demethylregelin**.

Identifier	Value
CAS Number	173991-81-6
IUPAC Name	(1R,2R,4S,4aR,6aR,6aS,6bR,8aR,12aR,14bS)-4-hydroxy-1,4a,6a,6b,9,9,12a-heptamethyl-10-oxo-1,2,3,4,5,6,6a,7,8,8a,11,12,13,14b-tetradecahydronicene-2-carboxylic acid
Molecular Formula	C ₃₀ H ₄₆ O ₄
Synonyms	Regelin acid, 22-Hydroxy-3-oxo-12-ursen-30-oic acid

Biological Activity and Mechanism of Action

Despite a thorough review of scientific databases, detailed information regarding the biological activity and specific mechanism of action for **Demethylregelin** remains largely unpublished. Current public resources, such as the PubChem database, provide the chemical structure and basic identifiers but do not contain substantial bioactivity data, quantitative experimental results, or elucidated signaling pathways.

The scientific community has more extensively studied structurally similar compounds, but extrapolating those findings to **Demethylregelin** would be speculative without direct experimental evidence. Therefore, this guide cannot provide quantitative data tables or detailed experimental protocols as the foundational research appears to be unavailable at this time.

Signaling Pathways and Experimental Workflows

Given the absence of published research on the molecular targets and mechanisms of **Demethylregelin**, no established signaling pathways or detailed experimental workflows can be depicted. The creation of accurate diagrams using Graphviz requires underlying experimental data to illustrate the relationships between molecular entities, which is not available for this specific compound.

Future Research Directions

The current lack of data on **Demethylregelin** presents a clear opportunity for novel research. Future investigations could focus on:

- Initial Bioactivity Screening: Testing **Demethylregelin** against a broad range of cell lines and molecular targets to identify potential therapeutic areas.
- Mechanism of Action Studies: Elucidating the specific molecular interactions and signaling pathways affected by the compound.
- Comparative Studies: Investigating the structure-activity relationship by comparing the biological effects of **Demethylregelin** with more well-characterized related compounds.

Conclusion

Demethylregelin is a chemically defined compound with the CAS number 173991-81-6 and a systematic IUPAC name. However, for the intended audience of researchers, scientists, and drug development professionals, it is crucial to note the current and significant gap in the scientific literature regarding its biological properties. At present, there is a lack of in-depth technical data, including quantitative analyses, detailed experimental protocols, and established signaling pathways, which are essential for a comprehensive understanding of its potential as a therapeutic agent. This underscores the need for foundational research to explore the bioactivity and mechanistic profile of this compound.

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